

Timepidium bromide clinical trial results double-blind study

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Compound Focus: Timepidium Bromide

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Clinical Trial Summary & Comparative Efficacy

The 1975 double-blind clinical trial evaluated the effects of three parasympatholytic drugs—**Timepidium Bromide**, **Hyoscine-N-Butylbromide**, and **Prifinium Bromide**—against a placebo (physiological saline) on the gastrointestinal tract in 101 male subjects [1].

The table below summarizes the key efficacy findings from this study:

Drug Assessed	Effect on Gastric Tonus (Hypotonic Rate)	Effect on Peristaltic Movement	Effect on Site of Barium Arrival
Timepidium Bromide	Significant effect vs. placebo [1]	Significant effect vs. placebo [1]	Significant effect vs. placebo [1]
Hyoscine-N-Butylbromide	Significant effect vs. placebo (in control test) [1]	Significant effect vs. placebo [1]	No significant difference from other active drugs [1]
Prifinium Bromide	Significant effect vs. placebo [1]	Significant effect vs. placebo [1]	No significant difference from other active drugs [1]

Drug Assessed	Effect on Gastric Tonus (Hypotonic Rate)	Effect on Peristaltic Movement	Effect on Site of Barium Arrival
Placebo	Effect significantly inferior to active drugs [1]	Effect significantly inferior to active drugs [1]	Effect significantly inferior to Timepidium [1]

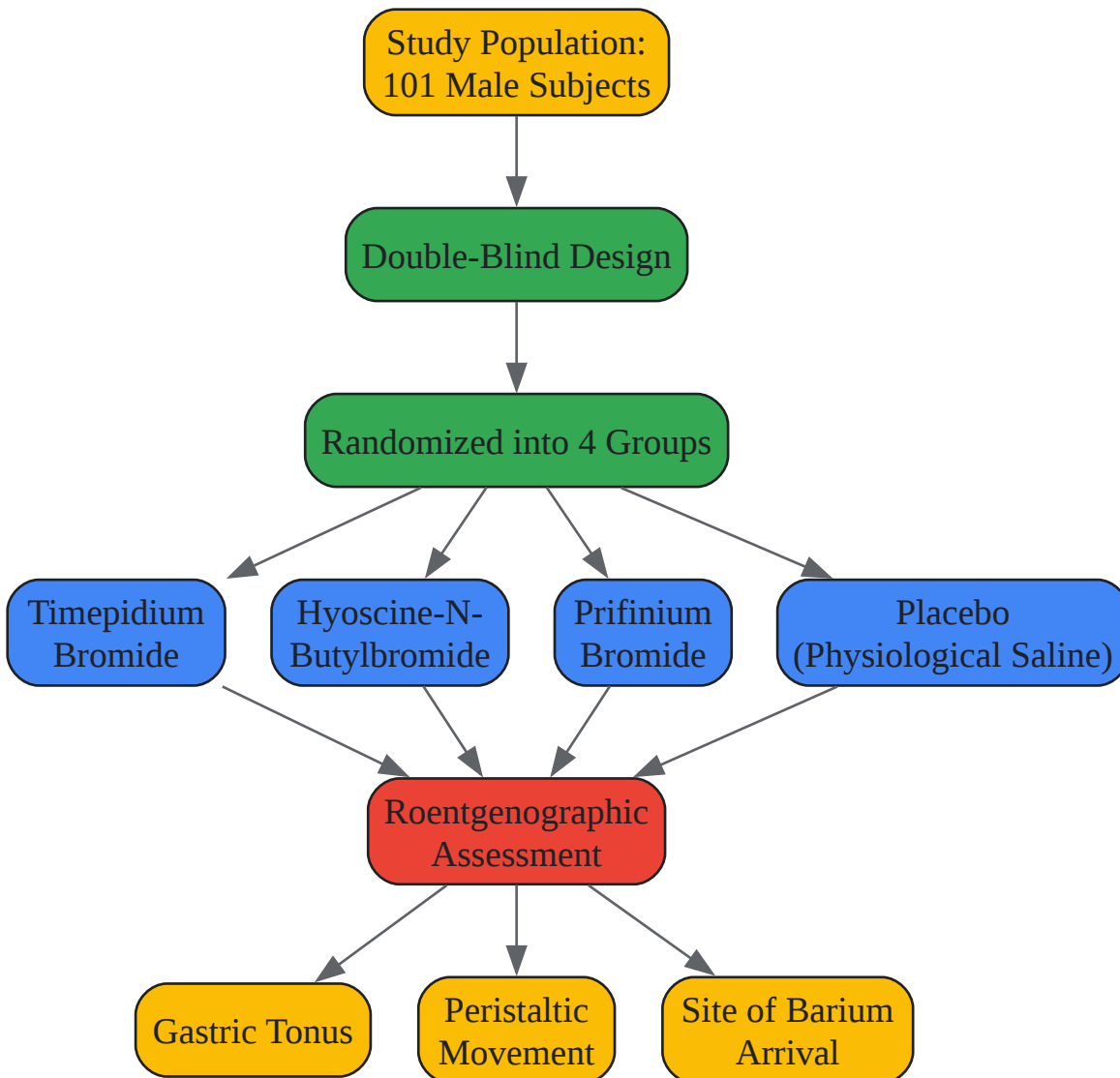
The study concluded that while all three active drugs were effective and not significantly different from each other in terms of most observed values on gastric form, **Timepidium Bromide showed a broader range of significant effects compared to placebo [1]**.

Detailed Experimental Protocol

Understanding the methodology is crucial for evaluating the results. Here are the key experimental details from the study:

- Study Design: **A double-blind** clinical trial, which helps minimize bias from both researchers and participants.
- Subjects: **The study involved a total of 101 male human subjects [1]**.
- Interventions: The following drugs and a control were administered:
 - **Timepidium Bromide**
 - Hyoscine-N-Butylbromide
 - Prifinium Bromide
 - Placebo (Physiological Saline Solution)
- Evaluation Method: **Effects on the gastrointestinal tract were assessed roentgenographically** (using X-rays). Specific parameters measured included:
 - Gastric tonus (scored as hypertonic, normotonic, or hypotonic).
 - Peristaltic movement of the stomach.
 - The site of arrival of barium in the GI tract [1].

The following diagram outlines the experimental workflow of the clinical trial:



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Key Context and Limitations for Researchers

When interpreting these results for modern application, several critical factors must be considered:

- **Historical Data:** This single, pivotal study is from 1975. Drug development, clinical trial standards, and analytical techniques have advanced significantly since then.
- **Mechanism of Action:** Timepidium Bromide is a muscarinic receptor antagonist (anticholinergic) [2] [3]. It works by blocking acetylcholine to reduce smooth muscle spasms and secretions in the gastrointestinal tract, which explains its observed effects on gastric motility and tonus [2].
- **No Recent Clinical Data:** The search did not identify any recent, publicly available clinical trials for Timepidium Bromide. The most current information available pertains to non-clinical studies, such

as computational analyses of its molecular structure and docking properties [4] [5] [6].

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